

# Application Note & Protocol: Laboratory-Scale Synthesis of 2-Phenoxyethyl Acetate

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## Compound of Interest

Compound Name: 2-Phenoxyethyl acetate

Cat. No.: B1584703

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## Abstract

This document provides a comprehensive, detailed protocol for the laboratory-scale synthesis of **2-Phenoxyethyl Acetate** (CAS No. 6192-44-5), a versatile organic ester utilized as a solvent, fragrance component, and chemical intermediate.<sup>[1][2]</sup> The primary method detailed is the Fischer-Speier esterification of 2-phenoxyethanol with acetic acid, a classic and reliable acid-catalyzed reaction. This guide is designed for researchers and chemists, offering not only a step-by-step procedure but also the underlying chemical principles, safety protocols, and analytical characterization techniques. The protocol emphasizes self-validating checkpoints and is supported by authoritative references to ensure reproducibility and safety.

## Introduction and Reaction Principle

**2-Phenoxyethyl acetate** is a colorless liquid with a faint, pleasant floral odor.<sup>[3]</sup> Structurally, it is the acetate ester of 2-phenoxyethanol. Its synthesis is a fundamental example of esterification, a reversible reaction between a carboxylic acid and an alcohol to form an ester and water.

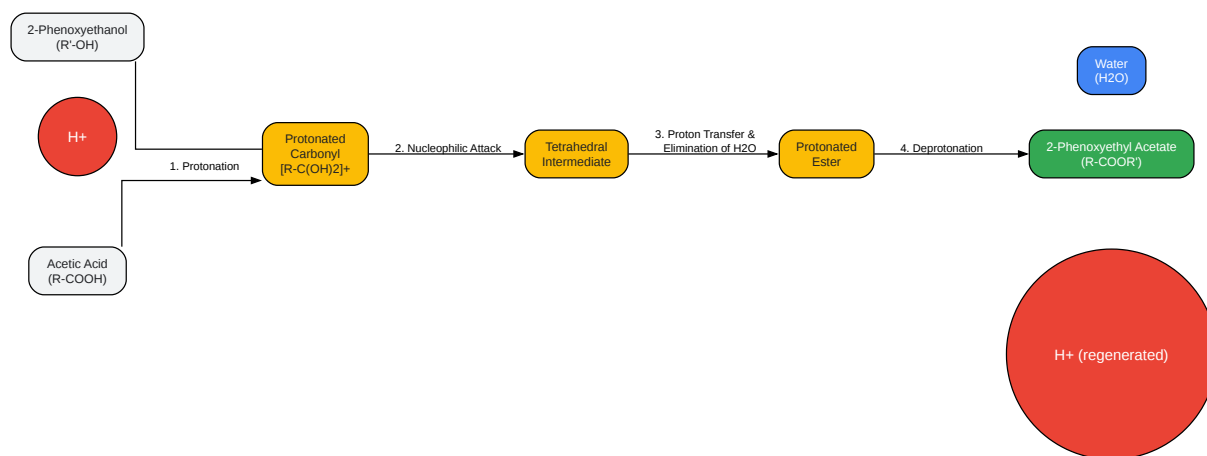
The selected method, Fischer-Speier esterification, employs an excess of one reactant or the removal of water to drive the reaction equilibrium towards the product side, in accordance with Le Châtelier's principle. A strong acid, typically sulfuric acid, is used as a catalyst to accelerate the reaction rate.

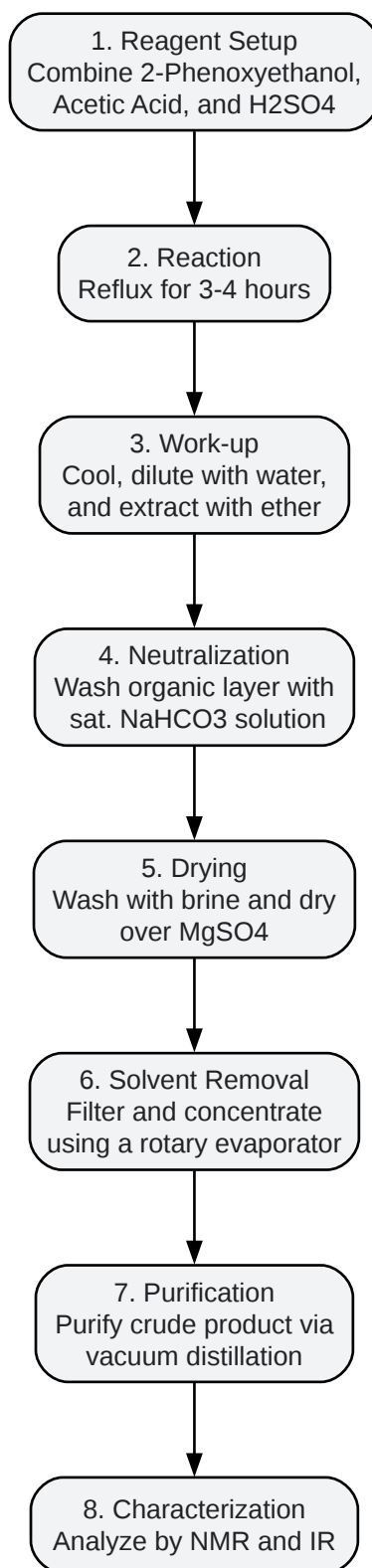
Overall Reaction:

The mechanism involves the protonation of the carboxylic acid's carbonyl oxygen by the catalyst, which enhances the electrophilicity of the carbonyl carbon. The alcohol then acts as a nucleophile, attacking this carbon. Subsequent proton transfers and the elimination of a water molecule yield the final ester product.

## Reaction Mechanism: Fischer-Speier Esterification

The following diagram illustrates the key steps of the acid-catalyzed esterification mechanism.





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## References

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